

Application Notes and Protocols for SAR407899

Treatment in Responsive Cell Lines

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Compound of Interest

Compound Name: SAR407899

Cat. No.: B1681456

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to identifying and characterizing cell lines responsive to **SAR407899**, a potent and selective ATP-competitive inhibitor of Rho-kinase (ROCK).[1][2][3] The following protocols and data are intended to facilitate research into the therapeutic potential of ROCK inhibition in various cellular contexts, including cancer and cardiovascular studies.

Mechanism of Action

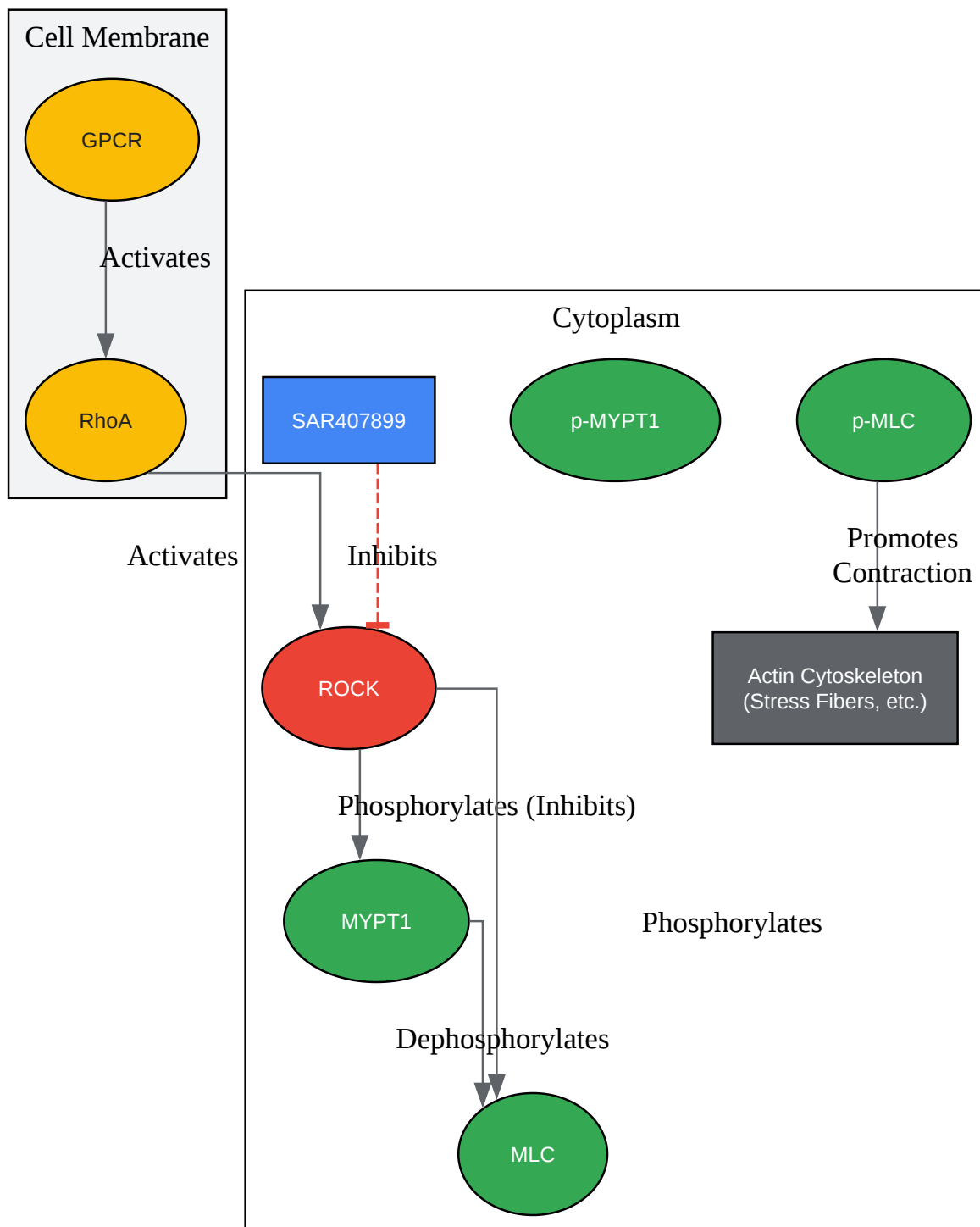
SAR407899 is a selective inhibitor of both ROCK1 and ROCK2 isoforms.[4] The Rho/ROCK signaling pathway is a critical regulator of the actin cytoskeleton, influencing fundamental cellular processes such as cell adhesion, migration, proliferation, and apoptosis.[5][6] ROCK activation leads to the phosphorylation of downstream targets, including Myosin Phosphatase Target Subunit 1 (MYPT1), which in turn increases the phosphorylation of Myosin Light Chain (MLC), promoting stress fiber formation and cell contraction.[5][7] By inhibiting ROCK, **SAR407899** disrupts these processes, making it a valuable tool for studying cellular functions dependent on the actin cytoskeleton and a potential therapeutic agent for diseases characterized by aberrant ROCK signaling.[6][8][9]

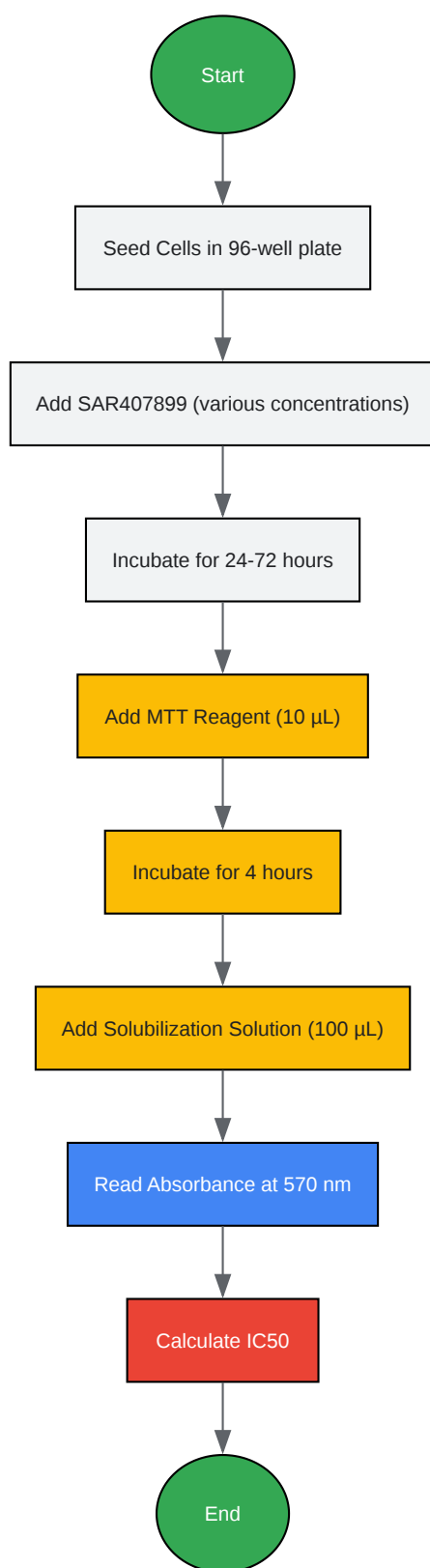
Data Presentation: Cell Lines Responsive to SAR407899 and Other ROCK Inhibitors

The following table summarizes the quantitative data on the efficacy of **SAR407899** and other relevant ROCK inhibitors in various cell lines. This information can guide the selection of appropriate cell models for studying ROCK inhibition.

| Cell Line | Cancer Type/Origin | Inhibitor | IC50 Value | Reference |
|------------|--|-----------|---------------------------|----------------------|
| HeLa | Cervical Cancer | SAR407899 | Not specified | [2] |
| HASMC | Human Aortic Smooth Muscle Cells | SAR407899 | 122 nM | [2] |
| HUVEC | Human Umbilical Vein Endothelial Cells | SAR407899 | Not specified | |
| THP-1 | Acute Monocytic Leukemia | SAR407899 | 2.5 ± 1.0 µM (Chemotaxis) | [2] |
| DAOY | Medulloblastoma | RKI-1447 | ~1 µM | [10] |
| D283 | Medulloblastoma | RKI-1447 | ~1 µM | [10] |
| MDA-MB-231 | Breast Cancer | Y-27632 | Not specified | [5] |
| MCF-7 | Breast Cancer | RKI-18 | Not specified | [11] |
| MDA-MB-468 | Breast Cancer | RKI-18 | Not specified | [11] |
| A549 | Lung Cancer | RKI-18 | Not specified | [11] |
| H460 | Lung Cancer | RKI-18 | Not specified | [11] |
| HT29 | Colon Cancer | RKI-18 | Not specified | [11] |
| HCT116 | Colon Cancer | RKI-18 | Not specified | [11] |
| DU145 | Prostate Cancer | RKI-18 | Not specified | [11] |

Mandatory Visualizations





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